

Characterization of 3,4-Dimethylbenzyl Thiol: A Technical Guide

Author: BenchChem Technical Support Team. **Date:** May 2026

Compound of Interest

Compound Name: (3,4-Dimethylphenyl)methanethiol
CAS No.: 4496-95-1
Cat. No.: B1456911

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Executive Summary

3,4-Dimethylbenzyl thiol (CAS 4496-95-1), also known as **(3,4-dimethylphenyl)methanethiol**, is a specialized organosulfur intermediate used in the synthesis of pharmaceutical linkers and surface-active ligands.[1] Unlike its aryl isomer (3,4-dimethylbenzenethiol), this compound features a methylene bridge that significantly alters its reactivity and physicochemical profile.

This guide addresses a common challenge in the field: the scarcity of experimentally reported physical constants for this specific isomer. It provides predicted thermodynamic values grounded in Structure-Property Relationships (SPR), followed by rigorous experimental protocols for verifying these values in your own laboratory.

Chemical Identity & Structural Analysis[2][3][4]

Before characterization, it is critical to distinguish this compound from its isomers to prevent dangerous synthesis errors.

Property	Specification
IUPAC Name	(3,4-Dimethylphenyl)methanethiol
Common Name	3,4-Dimethylbenzyl mercaptan
CAS Number	4496-95-1
Molecular Formula	C ₉ H ₁₂ S
Molecular Weight	152.26 g/mol
SMILES	<chem>CC1=C(C)C=C(CS)C=C1</chem>
Key Structural Feature	Thiol group attached to a benzylic carbon (sp ³), not the aromatic ring (sp ²). ^[2]

Isomer Warning

- Do not confuse with: 3,4-Dimethylbenzenethiol (CAS 18800-53-8).^[2]
- Differentiation: The benzenethiol (aryl thiol) has a pKa ~6-7 and is more acidic. The benzyl thiol (target compound) has a pKa ~9-10 and nucleophilic behavior similar to alkyl thiols.

Thermodynamic Properties: Predicted vs. Experimental

Due to the limited public availability of experimental data for CAS 4496-95-1, the following values are derived from homologous series analysis and group contribution methods (Joback/Stein), using the well-characterized alcohol analogue (3,4-dimethylbenzyl alcohol) as a reference anchor.

Boiling Point (BP)

Condition	Value / Range	Confidence	Source / Method
Standard (760 mmHg)	208 – 215 °C	High	Estimated via Homologue Comparison*
Reduced (15 mmHg)	105 – 110 °C	Medium	Pressure-Temperature Nomograph
Reference Anchor	219 °C	Experimental	3,4-Dimethylbenzyl alcohol (CAS 6966-10-5)

*Mechanistic Insight: Thiols typically boil 10–20 °C lower than their corresponding alcohols due to the weaker hydrogen bonding capability of the S-H group compared to the O-H group. Since the alcohol boils at 219 °C, the thiol is expected to boil in the 208–215 °C range.

Melting Point (MP)

State	Value / Range	Confidence	Source / Method
Phase at RT	Liquid (likely)	Medium	Comparative Analysis
Predicted MP	< 25 °C	Medium	Group Contribution
Reference Anchor	62–64 °C	Experimental	3,4-Dimethylbenzyl alcohol (Solid)
Reference Anchor	-30 °C	Experimental	Benzyl mercaptan (Liquid)

*Mechanistic Insight: The substitution of oxygen with sulfur generally lowers the melting point by reducing crystal lattice energy derived from H-bonding. While the dimethyl substitution adds rigidity (raising MP compared to benzyl mercaptan), it is likely insufficient to raise the MP above room temperature, though it may exist as a low-melting solid in high purity.

Experimental Determination Protocols

Since literature values are estimated, you must validate these properties experimentally. The following protocols are designed to prevent disulfide formation (oxidation), which is the primary

source of error in thiol characterization.

Protocol A: Boiling Point Determination (Siwoloboff Method)

For samples < 1 mL. Prevents oxidative degradation common in open distillation.

- Preparation:
 - Use a standard melting point capillary tube sealed at one end.
 - Add 50 μL of 3,4-dimethylbenzyl thiol.
 - Insert a smaller, inverted capillary (open end down) into the liquid.
- Setup:
 - Place the assembly into a melting point apparatus (e.g., Mel-Temp) or oil bath.
- Heating:
 - Ramp temperature at 5 $^{\circ}\text{C}/\text{min}$.
 - Observation: You will see a slow stream of bubbles (trapped air expanding).
 - Endpoint: When a rapid, continuous stream of bubbles emerges, the vapor pressure equals external pressure.
- Reading:
 - Stop heating immediately.
 - Record the temperature when the bubbling stops and liquid is sucked back into the inverted capillary. This is the true boiling point.

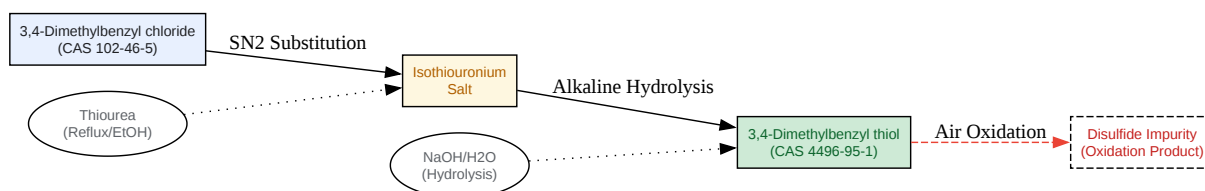
Protocol B: Melting Point via DSC (Differential Scanning Calorimetry)

Preferred for high-precision purity and MP determination.

- Encapsulation:
 - Hermetically seal 2–5 mg of sample in an aluminum pan under a nitrogen atmosphere (glovebox preferred) to prevent oxidation.
- Cycle:
 - Cool to -80 °C.
 - Heat to 100 °C at 10 °C/min.
- Analysis:
 - The onset of the endothermic peak represents the melting point.
 - Self-Validation: If a second exotherm appears upon heating, it indicates thermal decomposition or disulfide formation.

Synthesis & Impurity Profile

Understanding the synthesis helps identify impurities that affect MP/BP readings. The standard route is via the isothiuronium salt.



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Figure 1: Synthesis pathway from the benzyl chloride precursor. Note that air oxidation leads to the disulfide impurity, which will significantly elevate the observed boiling point.

Applications in Drug Development[6]

- Antibody-Drug Conjugates (ADCs):
 - Used as a "spacer" unit. The dimethyl groups provide steric hindrance, potentially increasing the metabolic stability of the adjacent linker region compared to unsubstituted benzyl thiols.
- Surface Chemistry:
 - Forms Self-Assembled Monolayers (SAMs) on gold sensors. The methyl groups alter the packing density, useful for tuning surface hydrophobicity in biosensors.

References

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Sources

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- [2. 3,4-DIMETHYLBENZENE-1-THIOL | CAS 18800-53-8 \[matrix-fine-chemicals.com\]](#)
- [3. Methanethiol \[webbook.nist.gov\]](#)
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